

Section 1: Hazard Identification and Classification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylpyridine

Cat. No.: B127773

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2-Ethylpyridine is classified as a hazardous chemical and requires careful handling.^[7] It is a flammable liquid and vapor.^[8] The primary hazards include irritation to the skin, eyes, and respiratory system, with potential for harm if inhaled, swallowed, or absorbed through the skin.^{[8][9][10]}

Table 1: GHS Hazard Classification for **2-Ethylpyridine**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor ^{[8][11]}
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin ^{[8][11]}
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled ^{[8][11]}
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation ^{[8][11]}
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation ^{[7][8][11]}

| Specific target organ toxicity — single exposure | Category 3 | H335: May cause respiratory irritation^[11] |

Note: Classifications may vary slightly between suppliers and regulatory bodies.

Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of **2-ethylpyridine** is essential for safe storage and handling. It is a colorless to light yellow liquid with a sharp, unpleasant, pyridine-like odor.[\[8\]](#)[\[12\]](#)

Table 2: Physical and Chemical Properties of **2-Ethylpyridine**

Property	Value	Source(s)
Molecular Formula	C₇H₉N	[8] [11] [13]
Molecular Weight	107.15 g/mol	[8] [11] [13]
Appearance	Colorless to light yellow liquid	[8] [12]
Odor	Sharp, pungent, unpleasant	[8] [12]
Boiling Point	149 °C (300.2 °F)	[13]
Melting Point	-63 °C (-81.4 °F)	[13]
Flash Point	37 °C (98.6 °F) - Closed Cup	[7]
Density	0.937 g/mL at 20°C	[12] [13]
Vapor Pressure	4.89 mmHg at 25 °C	[8] [10]
Solubility	Soluble in water	[1]

| Autoignition Temperature | 504 °C (939.2 °F) |[\[14\]](#) |

Section 3: Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and prevent accidents.

Handling:

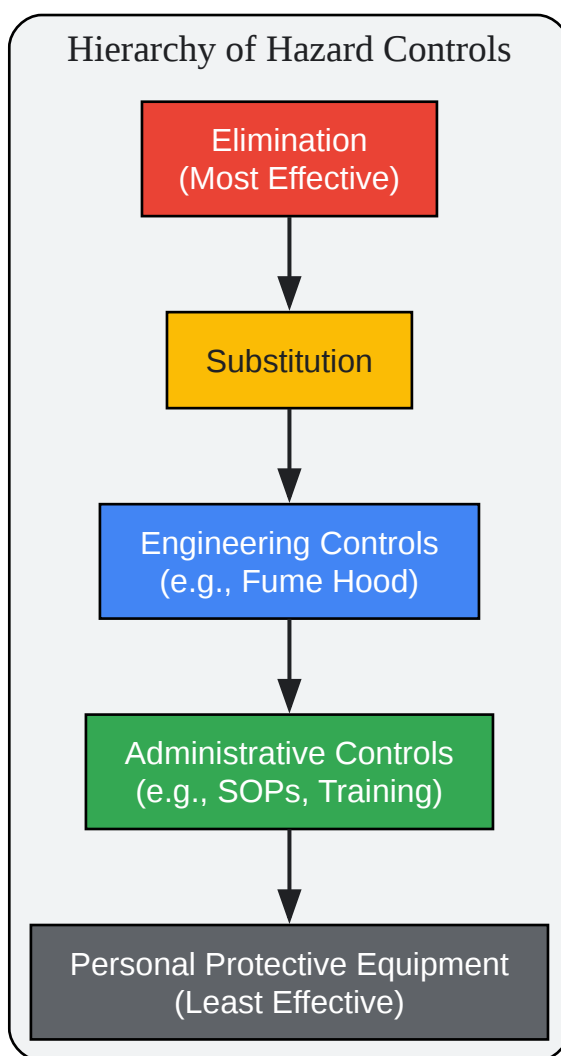
- Always work in a well-ventilated area, preferably within a certified laboratory chemical fume hood.[9][15]
- Use explosion-proof electrical, ventilating, and lighting equipment.[7]
- Ground and bond containers when transferring material to prevent static discharge.[9][16]
- Use only non-sparking tools.[9][17]
- Avoid contact with skin, eyes, and clothing.[9] Do not breathe mists or vapors.[16][17]
- Wear appropriate personal protective equipment (PPE), as detailed in Section 4.[16]
- Wash hands thoroughly after handling.[9] Do not eat, drink, or smoke in the work area.[16]
- Empty containers retain product residue and can be dangerous; do not cut, weld, or expose them to heat or ignition sources.[9]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated as a "flammables area".[9][14][15]
- Keep away from heat, sparks, open flames, and other sources of ignition.[7][9][17]
- Store locked up.[16][17]
- Keep away from incompatible materials such as acids, strong bases, acid chlorides, and chloroformates.[7][14][15]

Section 4: Personal Protective Equipment (PPE) and Exposure Controls

A systematic approach to hazard control should be implemented. The "Hierarchy of Controls" provides a framework for selecting the most effective control measures.



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Caption: The Hierarchy of Hazard Controls, from most to least effective.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale & Citation(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles. A face shield may be necessary if splashing is a risk.	Conforms to OSHA 29 CFR 1910.133 or European Standard EN166. Protects against serious eye irritation.[7][9][16]
Skin Protection	Wear appropriate protective gloves (e.g., Butyl rubber) and a fully-buttoned lab coat. Inspect gloves before use.	Prevents skin contact, which can cause irritation and is a route of harmful exposure. Nitrile gloves are not recommended for pyridine compounds.[7][9][18]

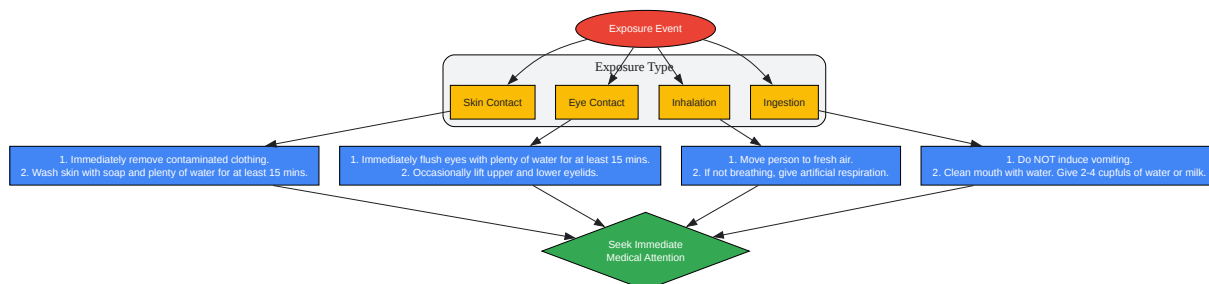
| Respiratory Protection | Not required under normal use with adequate ventilation. If ventilation is insufficient or exposure limits are exceeded, use a NIOSH/MSHA or EN 149 approved respirator with an appropriate filter (e.g., type ABEK). | Protects against inhalation of harmful vapors that can cause respiratory tract irritation.[9][11][14] |

Engineering Controls:

- Operations should be enclosed where possible.[19]
- Use local exhaust ventilation (e.g., a chemical fume hood) to control airborne concentrations. [16][19]
- Ensure that eyewash stations and safety showers are readily accessible and close to the workstation.[14][16][19]

Section 5: First Aid Measures

Immediate action is required in case of exposure. Medical personnel should be aware of the material involved.[17]



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Caption: First aid decision tree for **2-ethylpyridine** exposure.

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] Get medical attention immediately.[7][9]
- After Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[7][9] Seek immediate medical attention.[19]
- After Inhalation: Remove the victim from exposure to fresh air immediately.[9] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[9] Get medical attention.[7]
- After Ingestion: Do NOT induce vomiting.[16][17] If the victim is conscious and alert, clean their mouth with water and give 2-4 cupfuls of milk or water to drink.[9] Never give anything by mouth to an unconscious person.[9] Get medical aid immediately.[9]

Section 6: Fire-Fighting Measures

2-Ethylpyridine is a flammable liquid with a flash point of 37 °C (98.6 °F).[7] Its vapors are heavier than air and may travel to a source of ignition and flash back.[7][9] Containers may explode when heated.[7][9]

Table 4: Fire-Fighting Data

Parameter	Value / Instruction
Suitable Extinguishing Media	Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[7][9][20] Water mist may be used to cool closed containers.[7]
Unsuitable Extinguishing Media	Do not use straight streams of water, as this may spread the fire.[9][17]
Explosion Limits	Lower (LEL): 1.1% / Upper (UEL): 6.6%[14]
Hazardous Combustion Products	Nitrogen oxides (NO _x), carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen cyanide.[7]

| Protective Equipment | Firefighters must wear a self-contained breathing apparatus (SCBA) (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[7][9][16] |

Section 7: Accidental Release Measures

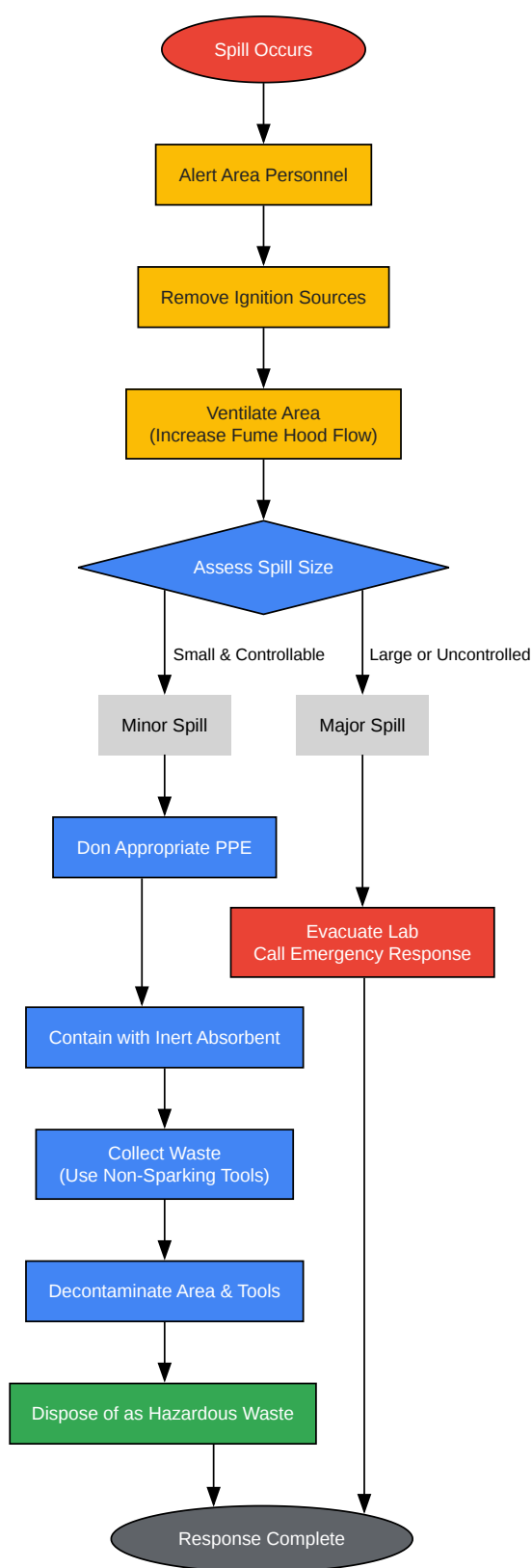
In the event of a spill, immediate and coordinated action is required to ensure personnel safety and environmental protection.

Experimental Protocol: Emergency Response to a Chemical Spill

This protocol outlines the general steps for responding to a spill. Specific actions may vary based on the spill size and location.

- Immediate Actions & Evacuation:
 - Alert personnel in the immediate area of the spill.
 - Evacuate all non-essential personnel from the spill area.[19]

- If the spill is large or ventilation is poor, evacuate the entire laboratory and contact emergency responders.
- Control Ignition Sources:
 - Immediately remove all sources of ignition (e.g., turn off hot plates, extinguish open flames, unplug electrical equipment).[\[9\]](#)[\[19\]](#)
- Ventilation:
 - Ensure the area is well-ventilated. Increase ventilation by opening fume hood sashes.[\[9\]](#)
- Containment and Cleanup (for minor spills):
 - Don appropriate PPE (safety goggles, face shield, chemical-resistant gloves, lab coat).
 - Contain the spill using an inert absorbent material such as sand, dry lime, soda ash, or commercial sorbents.[\[9\]](#)[\[19\]](#) Do not use combustible materials like sawdust.
 - Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.[\[9\]](#)[\[19\]](#)
- Decontamination:
 - Ventilate and wash the spill area after the cleanup is complete.[\[19\]](#)
 - Decontaminate all tools and equipment used in the cleanup.
 - Dispose of all contaminated items (including PPE) as hazardous waste.[\[18\]](#)



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Caption: Emergency response workflow for a **2-ethylpyridine** spill.

Section 8: Toxicological Information

The toxicological properties of **2-ethylpyridine** have not been fully investigated.^{[7][9]} However, available data indicates it is harmful and can cause irritation.

- Routes of Exposure: Inhalation, ingestion, skin and eye contact.^[7]
- Acute Effects:
 - Inhalation: May cause respiratory tract irritation. Vapors may cause dizziness or suffocation.^[9]
 - Ingestion: May be harmful if swallowed and can cause gastrointestinal irritation with nausea, vomiting, and diarrhea.^{[7][9]}
 - Skin Contact: Harmful in contact with skin; may cause skin irritation.^{[8][9]}
 - Eye Contact: Causes serious eye irritation.^{[7][8][9]}
- Symptoms of Overexposure: May include headache, dizziness, tiredness, nausea, and vomiting.^[7]
- Carcinogenicity: Not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.^[7]

Section 9: Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.^[7]

- Waste Disposal Methods: **2-Ethylpyridine** and its contaminated materials should be treated as hazardous waste.^[19]
- Containers: Collect waste in suitable, closed, and properly labeled containers.^{[15][19]}
- Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.^[19]

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- To cite this document: BenchChem. [Section 1: Hazard Identification and Classification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127773#2-ethylpyridine-safety-and-handling-precautions]

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